

# A Technical Guide to the Trace Element Analysis of Cypriot Umber

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

#### Introduction

Cypriot **umber**, a naturally occurring pigment rich in iron and manganese oxides, has been utilized for centuries in various applications. Geologically, it is classified as a metalliferous sediment, formed through hydrothermal processes associated with the Troodos ophiolite, a fragment of ancient oceanic crust.[1][2] The unique geological origin of Cypriot **umber** imparts a distinct trace element signature, which is of significant interest for provenance studies, material science, and potentially for novel applications in fields such as drug development, where trace elements can play crucial roles in biological processes.

This technical guide provides an in-depth overview of the trace element analysis of Cypriot **umber**. It is intended for researchers, scientists, and professionals who require a detailed understanding of the material's composition and the analytical methodologies used to characterize it. The guide summarizes available quantitative data, outlines experimental protocols, and presents visual workflows to facilitate a comprehensive understanding of the subject.

# **Geochemical Profile of Cypriot Umber**

Cypriot **umber** is primarily composed of iron and manganese oxyhydroxides, which are excellent scavengers of various trace elements from seawater and hydrothermal fluids.[3] This results in a complex and informative trace element composition.



## **Major and Minor Element Composition**

The primary constituents of Cypriot **umber** are iron (Fe) and manganese (Mn), with their oxides giving the pigment its characteristic color. Other major and minor elements include silicon (Si), aluminum (Al), magnesium (Mg), calcium (Ca), and potassium (K).[3] The relative concentrations of these elements can vary depending on the specific location and depth of the deposit.[3]

# **Trace Element Composition**

The trace element composition of Cypriot **umber** is a key area of scientific investigation. The concentrations of various trace elements can provide insights into the depositional environment and post-depositional processes. The following table summarizes indicative trace element concentrations found in Cypriot **umber**, compiled from various geochemical studies. It is important to note that these values can vary between different **umber** deposits.

Element	Concentration Range (mg/kg or ppm)	Analytical Technique(s)	Reference(s)
Barium (Ba)	Varies (decreasing upwards in sequence)	ICP-MS	[3]
Cobalt (Co)	Varies (decreasing upwards in sequence)	ICP-MS	[3]
Copper (Cu)	Varies (decreasing upwards in sequence)	ICP-MS	[3]
Strontium (Sr)	Varies (decreasing upwards in sequence)	ICP-MS	[3]
Zirconium (Zr)	Varies (increasing upwards in sequence)	ICP-MS	[3]
Thorium (Th)	< 10	Not Specified	[3]
Uranium (U)	< 10	Not Specified	[3]



### **Rare Earth Elements (REEs)**

Rare earth elements are particularly diagnostic for understanding the origin of Cypriot **umber**. The REE patterns in Cypriot **umber** typically exhibit a pronounced negative cerium (Ce) anomaly, which is a characteristic feature of hydrothermal sediments formed at mid-ocean ridges.[3] This anomaly arises from the removal of Ce from seawater into manganese nodules, leaving the hydrothermal fluids and subsequent precipitates depleted in Ce relative to other REEs. The total REE concentrations ( $\Sigma$ REE) in Cypriot **umber** have been reported in the range of 226–586 mg/kg.[3]

# **Experimental Protocols for Trace Element Analysis**

The accurate determination of trace element concentrations in Cypriot **umber** requires robust analytical methodologies. The following sections detail the key steps involved in the analysis, from sample preparation to instrumental measurement.

### **Sample Preparation**

Proper sample preparation is critical to obtain accurate and reproducible results. The general workflow for preparing solid **umber** samples for analysis is as follows:

- Drying and Homogenization: The raw **umber** sample is first dried to remove any moisture. It is then crushed and ground into a fine, homogeneous powder using an agate mortar and pestle to ensure representativeness of the analyzed subsample.[4]
- Digestion: The powdered umber sample must be dissolved to bring the trace elements into solution for analysis by techniques such as ICP-MS. Common digestion methods for geological materials include:
  - Aqua Regia Digestion: This method uses a mixture of nitric acid and hydrochloric acid to dissolve the sample. It is effective for many elements but may not achieve complete dissolution of all silicate minerals.[4]
  - Lithium Borate Fusion: The sample is fused with a lithium metaborate/tetraborate flux at high temperature. The resulting glass is then dissolved in a dilute acid. This method is highly effective for achieving complete dissolution of even the most refractory minerals.[5]



 Microwave-Assisted Digestion: This technique uses sealed Teflon vessels and microwave energy to heat the sample and acid mixture, accelerating the digestion process and reducing the risk of contamination.[4]

## **Instrumental Analysis**

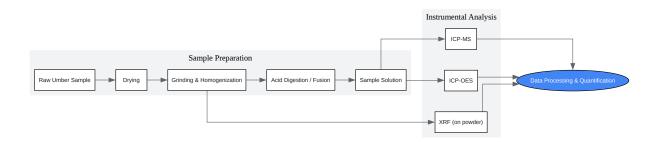
Several instrumental techniques are well-suited for the multi-elemental analysis of geological materials like Cypriot **umber**.

- Inductively Coupled Plasma Mass Spectrometry (ICP-MS): This is a powerful technique for determining a wide range of trace elements at very low concentrations (ppm to ppb levels).
  The digested sample solution is introduced into a high-temperature argon plasma, which ionizes the atoms. The ions are then separated by their mass-to-charge ratio in a mass spectrometer.[6]
- Inductively Coupled Plasma Optical Emission Spectrometry (ICP-OES): Similar to ICP-MS, this technique uses an argon plasma to excite atoms to higher energy levels. When the atoms return to their ground state, they emit light at characteristic wavelengths, which are measured to determine the elemental concentrations. ICP-OES is generally used for measuring major and minor elements.[5]
- X-Ray Fluorescence (XRF) Spectrometry: XRF is a non-destructive analytical technique that can be used for the direct analysis of solid powdered samples. The sample is irradiated with X-rays, causing the elements within it to emit fluorescent X-rays at energies characteristic of each element. XRF is particularly useful for major and some trace element analysis.[6]

# **Visualizing Workflows and Relationships**

To better illustrate the processes and concepts discussed, the following diagrams have been created using the DOT language.

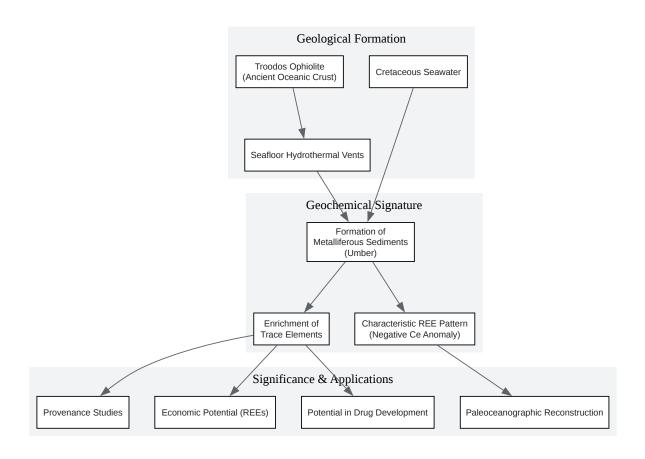




Click to download full resolution via product page

Caption: Experimental workflow for trace element analysis of Cypriot  ${\bf umber}.$ 





Click to download full resolution via product page

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

# References



- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]
- 5. gov.nl.ca [gov.nl.ca]
- 6. Geochemical data from the Troodos Ophiolite, Cyprus (NERC Grant NE/M010848/1, NE/M011615/1) - data.gov.uk [data.gov.uk]
- To cite this document: BenchChem. [A Technical Guide to the Trace Element Analysis of Cypriot Umber]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143585#trace-element-analysis-of-cypriot-umber]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com